

# Stability and storage conditions for 2-Cyclopropylpropan-2-amine

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## Compound of Interest

Compound Name: 2-Cyclopropylpropan-2-amine

Cat. No.: B1348786

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## Technical Support Center: 2-Cyclopropylpropan-2-amine

This technical support center provides guidance on the stability and storage of **2-Cyclopropylpropan-2-amine** for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to directly address potential issues.

### Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-Cyclopropylpropan-2-amine**?

A1: To ensure the stability and integrity of **2-Cyclopropylpropan-2-amine**, it is recommended to store it in a cool, dry, and well-ventilated area.<sup>[1][2]</sup> The container should be tightly closed to prevent exposure to moisture and air, as the compound may be air-sensitive and hygroscopic.<sup>[1]</sup> It is also crucial to store it away from heat, sparks, open flames, and other potential ignition sources.<sup>[1][2][3]</sup> Storage under an inert atmosphere is also recommended.<sup>[1]</sup>

Q2: What materials are incompatible with **2-Cyclopropylpropan-2-amine**?

A2: **2-Cyclopropylpropan-2-amine** should not be stored with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide (CO<sub>2</sub>).<sup>[1][2]</sup> Contact with these substances can lead to vigorous reactions and degradation of the compound.

Q3: What are the known physical and chemical properties of **2-Cyclopropylpropan-2-amine**?

A3: The following table summarizes the key physical and chemical properties of **2-Cyclopropylpropan-2-amine**.

Property	Value
Molecular Formula	C6H13N
Molecular Weight	99.17 g/mol
Boiling Point	99-100 °C (at 750 Torr)[4]
Density (Predicted)	0.929 ± 0.06 g/cm <sup>3</sup> [4]
pKa (Predicted)	10.91 ± 0.25

Q4: What are the potential degradation pathways for **2-Cyclopropylpropan-2-amine**?

A4: While specific degradation studies on **2-Cyclopropylpropan-2-amine** are not extensively available, based on its chemical structure and general knowledge of amines, the following degradation pathways are possible:

- Oxidative Degradation: Amines are susceptible to oxidation, which can be initiated by the presence of oxygen.[5]
- Thermal Degradation: Exposure to high temperatures can lead to the breakdown of the molecule.[5][6]
- Hydrolytic Degradation: The cyclopropyl amine moiety may be susceptible to hydrolysis, particularly under high pH conditions.[7] This was observed in a more complex molecule containing this functional group.[7]
- Reaction with CO<sub>2</sub>: Amines can react with carbon dioxide.[1][2]

## Troubleshooting Guide

This guide provides a systematic approach to troubleshooting common stability-related issues with **2-Cyclopropylpropan-2-amine**.

Problem: The purity of my **2-Cyclopropylpropan-2-amine** sample has decreased over time.

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Troubleshooting Flowchart for Purity Loss

## Hypothetical Experimental Protocols for Stability Testing

The following are generalized protocols for forced degradation studies to identify potential degradation pathways of **2-Cyclopropylpropan-2-amine**. These should be adapted based on specific experimental needs and capabilities.

### 1. General Sample Preparation

- Prepare a stock solution of **2-Cyclopropylpropan-2-amine** (e.g., 1 mg/mL) in a suitable solvent such as acetonitrile or methanol.
- For solid-state studies, use the pure compound.

### 2. Stress Conditions

- Acidic Hydrolysis:
  - Mix the stock solution with an equal volume of 0.1 M HCl.
  - Incubate the mixture at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24, 48, 72 hours).
  - At each time point, withdraw a sample, neutralize it with 0.1 M NaOH, and dilute with the mobile phase for analysis.
- Alkaline Hydrolysis:
  - Mix the stock solution with an equal volume of 0.1 M NaOH.

- Follow the same incubation and sampling procedure as for acidic hydrolysis, neutralizing the samples with 0.1 M HCl before analysis.
- Oxidative Degradation:
  - Mix the stock solution with an equal volume of a 3% hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) solution.
  - Keep the mixture at room temperature, protected from light, for a defined period.
  - Sample at various time points and dilute for analysis.
- Thermal Degradation (Solid State):
  - Place a known amount of the solid compound in a controlled temperature oven (e.g., 70°C).
  - At specified time intervals, remove a sample, dissolve it in a suitable solvent, and analyze.
- Photostability:
  - Expose the solid compound or a solution to a calibrated light source (e.g., Xenon lamp) according to ICH Q1B guidelines.
  - Keep a control sample in the dark under the same temperature conditions.
  - Analyze the samples at appropriate time points.

### 3. Analytical Method

- A stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) detection, should be developed and validated to separate the parent compound from any potential degradation products.

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### Forced Degradation Experimental Workflow

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